

Application Note: Preparation of AMC Arachidonoyl Amide Stock Solutions in DMSO

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Compound of Interest

Compound Name: *AMC Arachidonoyl Amide*

Cat. No.: *B024143*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

AMC Arachidonoyl Amide (AMC-AA) is a crucial fluorogenic substrate utilized for the measurement of Fatty Acid Amide Hydrolase (FAAH) activity.^{[1][2]} FAAH is a key enzyme in the endocannabinoid system, responsible for the degradation of neuromodulatory fatty acid amides like anandamide.^[1] The enzymatic action of FAAH on AMC-AA results in the cleavage of the amide bond, releasing the highly fluorescent 7-amino-4-methylcoumarin (AMC) group.^{[1][2]} The resulting fluorescence, which can be measured at an excitation wavelength of approximately 360 nm and an emission wavelength of 465 nm, is directly proportional to FAAH activity.^{[1][2]}

Accurate and reproducible results in FAAH activity assays are contingent upon the correct preparation and storage of the AMC-AA substrate. Dimethyl sulfoxide (DMSO) is the recommended solvent for creating stock solutions due to its excellent solubilizing capacity for AMC-AA.^{[1][2]} This document provides a detailed protocol for the preparation, handling, and storage of AMC-AA stock solutions in DMSO.

Quantitative Data Summary

The following table summarizes the essential quantitative parameters for **AMC Arachidonoyl Amide**, which are critical for accurate stock solution preparation and experimental design.

Parameter	Value	Source(s)
Synonyms	AMC-AA; 7-amino-4-methyl Coumarin-Arachidonamide	[1] [2]
Molecular Formula	C ₃₀ H ₃₉ NO ₃	[1]
Molecular Weight (MW)	461.6 g/mol	[1] [2]
Purity	≥98%	[1] [2]
Physical Form	Crystalline solid	[1] [2]
Solubility in DMSO	~10 mg/mL	[1] [2]
Solubility in DMF	10 mg/mL	[1]
Excitation Wavelength (Ex)	~360 nm	[1]
Emission Wavelength (Em)	~465 nm	[1]
Recommended Stock Conc.	1-10 mM in anhydrous DMSO	[3]
Long-Term Storage (Solid)	-80°C (≥2 years stability)	[1] [2]
Long-Term Storage (in DMSO)	-80°C (up to 6 months)	[4]
Short-Term Storage (in DMSO)	-20°C (up to 1 month)	[4]

Experimental Protocols

Materials

- **AMC Arachidonoyl Amide** powder
- Anhydrous, research-grade Dimethyl Sulfoxide (DMSO)
- Sterile, amber or opaque polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Ultrasonic bath

Protocol for Preparing a 10 mM Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM AMC-AA stock solution in DMSO. Volumes can be adjusted as required for different concentrations or final volumes.

1. Pre-Analysis Calculation:

- To prepare a 10 mM solution, the required mass of AMC-AA must be calculated using its molecular weight (461.6 g/mol).
- Calculation:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{MW (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 461.6 \text{ g/mol} \times 1000 \text{ mg/g} = 4.62 \text{ mg}$

2. Weighing the Compound:

- Carefully and accurately weigh out 4.62 mg of AMC-AA powder and transfer it into a sterile polypropylene microcentrifuge tube.
- Note: If working with a pre-weighed amount, adjust the volume of DMSO accordingly to achieve the desired 10 mM concentration.

3. Solubilization:

- Add 1 mL of anhydrous, research-grade DMSO to the microcentrifuge tube containing the AMC-AA powder.
- For optimal stability, the solvent should be purged with an inert gas (e.g., argon or nitrogen) before use.[2][5]
- Tightly cap the tube and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. The result should be a clear solution.
- If solubility issues arise, the solution can be gently warmed to 37°C or briefly sonicated in an ultrasonic bath.[3]

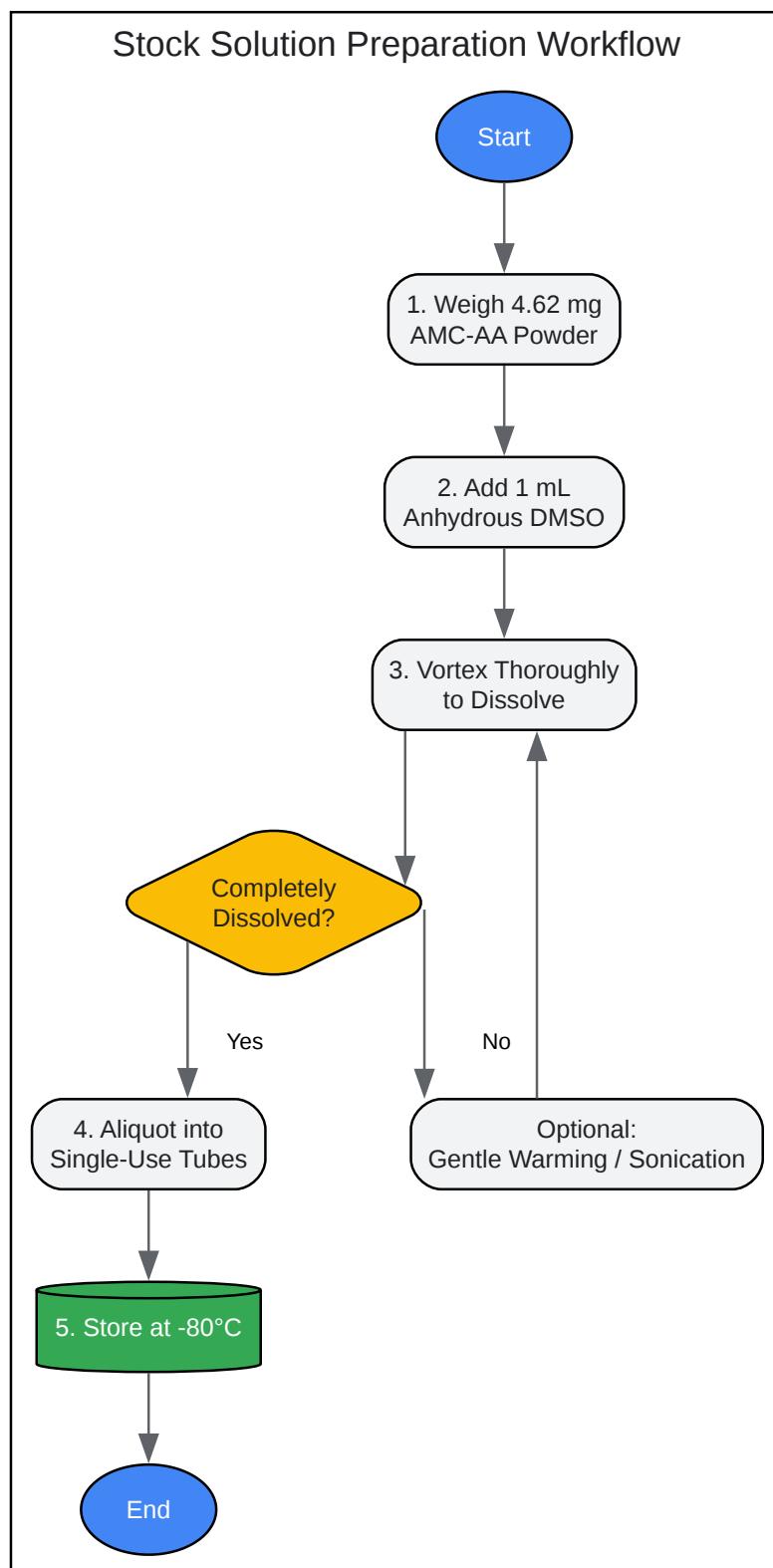
4. Storage and Handling:

- Once prepared, the stock solution should be aliquoted into smaller, single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound.[4]
- Store the aliquots in tightly sealed amber or opaque tubes at -80°C for long-term storage (up to 6 months).[4] For short-term use, storage at -20°C for up to one month is acceptable.[4]
- Aqueous solutions of AMC-AA are not stable and storage for more than one day is not recommended.[2]

Visualizations

Experimental Workflow

The following diagram illustrates the logical workflow for the preparation of the **AMC Arachidonoyl Amide** stock solution.

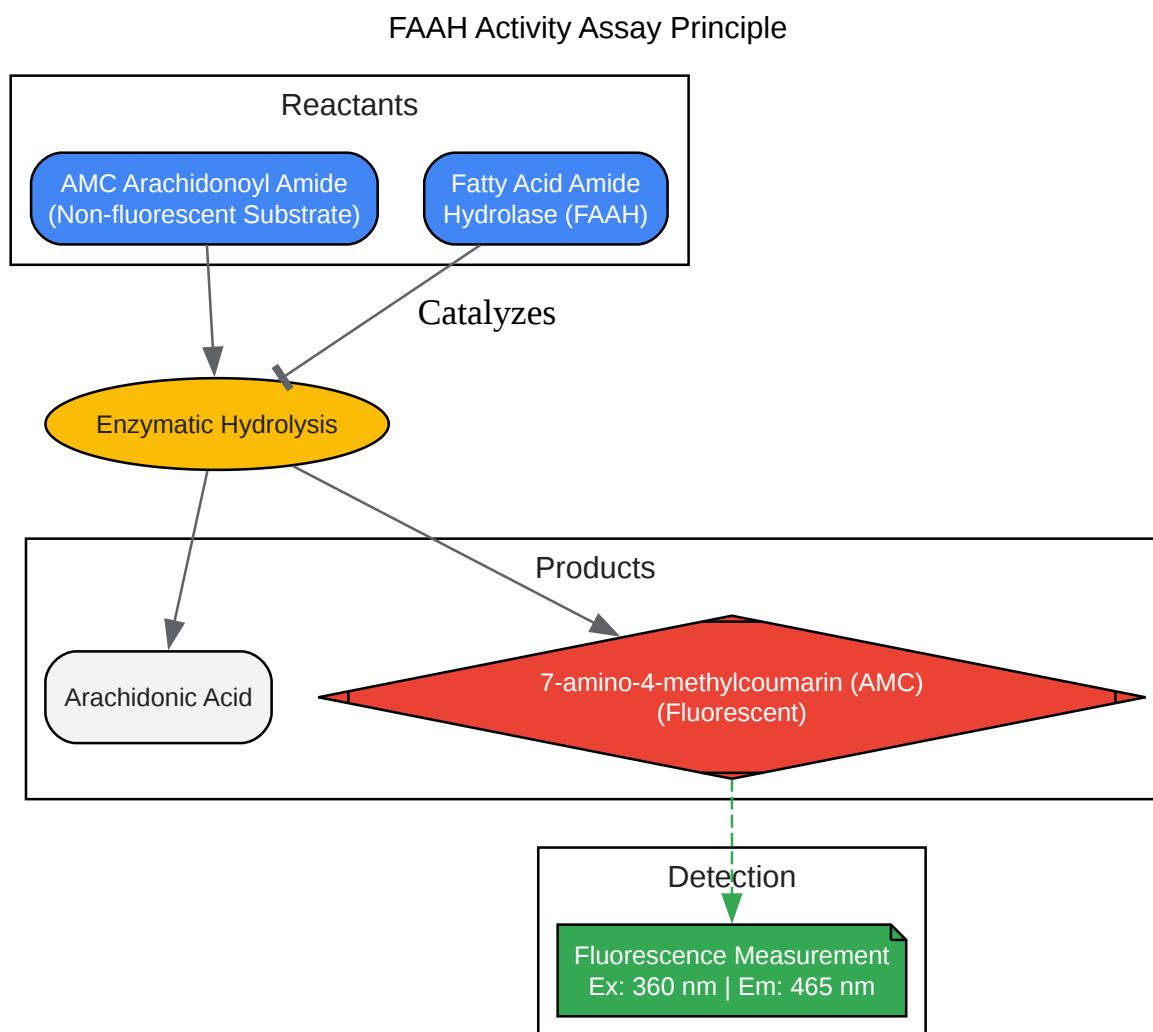


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Caption: Workflow for preparing a 10 mM stock solution of AMC-AA in DMSO.

Signaling Pathway

This diagram illustrates the enzymatic reaction used to measure FAAH activity with **AMC Arachidonoyl Amide** as the substrate.



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Caption: Enzymatic cleavage of AMC-AA by FAAH to produce a fluorescent signal.

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